

# Personal protective equipment for handling **cis-10,11-Dihydroxy Nortriptyline**

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## Compound of Interest

Compound Name: *cis-10,11-Dihydroxy Nortriptyline*

Cat. No.: B564528

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## Essential Safety and Handling Guide for **cis-10,11-Dihydroxy Nortriptyline**

This guide provides crucial safety and logistical information for the handling and disposal of **cis-10,11-Dihydroxy Nortriptyline**, a metabolite of the tricyclic antidepressant Nortriptyline. The following procedures are based on the safety data for the parent compound, Nortriptyline, and are intended for use by researchers, scientists, and drug development professionals in a laboratory setting.

### Personal Protective Equipment (PPE)

When handling **cis-10,11-Dihydroxy Nortriptyline**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye Protection	Chemical safety goggles or glasses.
Hand Protection	Impermeable and resistant gloves. Due to the absence of specific testing, nitrile gloves are a recommended starting point.
Body Protection	A standard laboratory coat is required. For larger quantities, additional protective clothing should be considered.
Respiratory Protection	Not generally required under normal conditions of use with adequate ventilation. If dust formation is likely, use a dust mask or respirator.

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for the safe handling of **cis-10,11-Dihydroxy Nortriptyline**.

- Preparation:
  - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
  - Verify that all necessary PPE is available and in good condition.
  - Have spill containment materials readily accessible.
- Handling the Compound:
  - Wear all required PPE before handling the compound.
  - Avoid the formation of dust and aerosols.
  - Do not eat, drink, or smoke in the handling area.<sup>[1][2]</sup>
  - Wash hands thoroughly after handling the substance.<sup>[1][2][3]</sup>

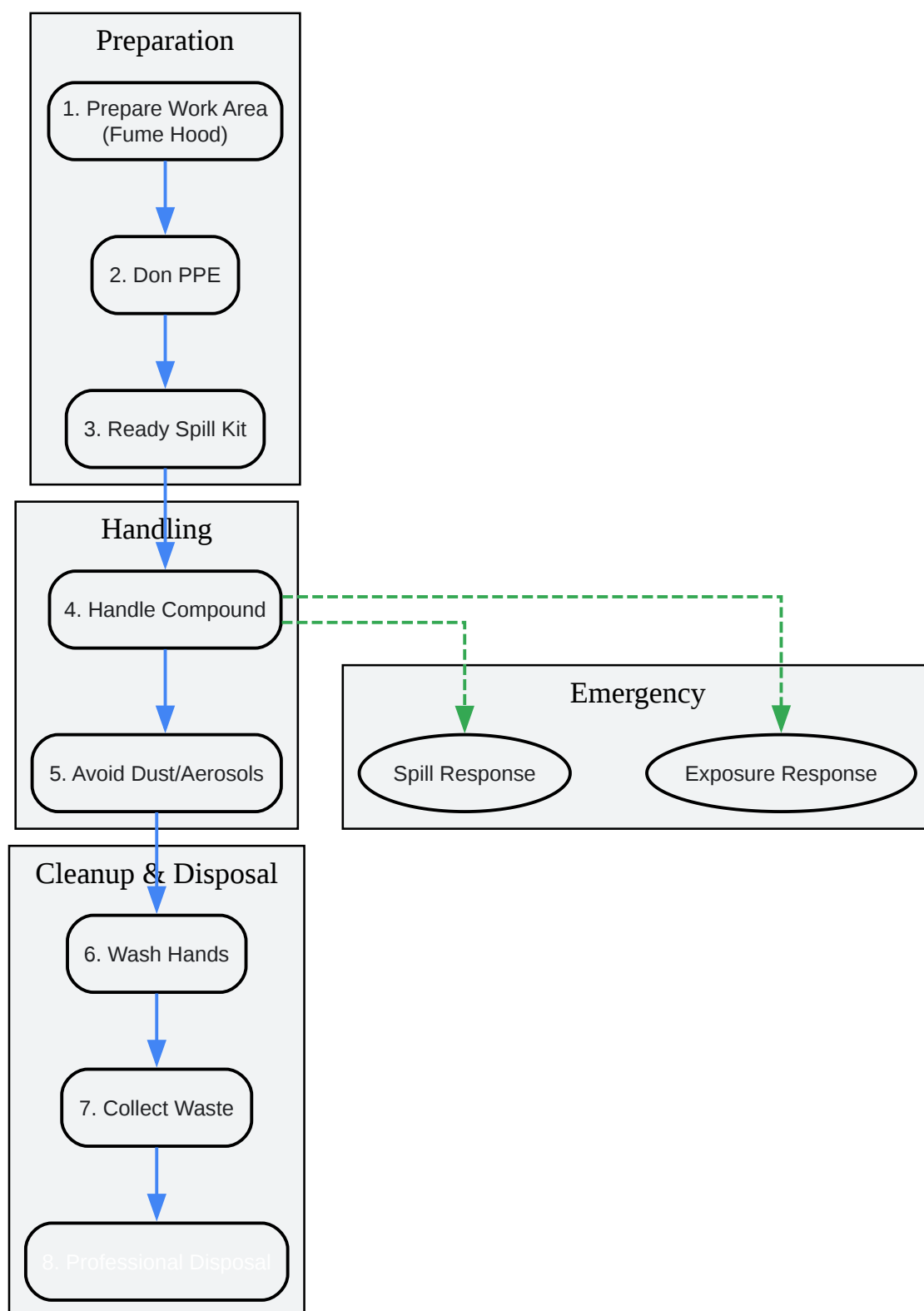
- In Case of Exposure:
  - Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding the eyelids open. Seek medical attention if irritation persists.[\[1\]](#)[\[2\]](#)[\[3\]](#)
  - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[\[1\]](#)[\[2\]](#)
  - Inhalation: Move to fresh air. If breathing is difficult, provide artificial respiration.[\[1\]](#)[\[2\]](#)[\[4\]](#)
  - Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

## Disposal Plan

Proper disposal of **cis-10,11-Dihydroxy Nortriptyline** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect all waste material, including unused product and contaminated disposables, in a designated and clearly labeled hazardous waste container.
- Disposal Method:
  - Dispose of the waste through a licensed professional waste disposal service.
  - One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#)
- Container Disposal:
  - Dispose of contaminated packaging as unused product.[\[5\]](#)
  - Follow all local, regional, national, and international regulations for chemical waste disposal.[\[1\]](#)[\[2\]](#)

## Experimental Workflow



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Caption: Workflow for Safe Handling of **cis-10,11-Dihydroxy Nortriptyline**.

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## References

- 1. pharmacopoeia.com [pharmacopoeia.com]
- 2. d84823jj91l2.cloudfront.net [d84823jj91l2.cloudfront.net]
- 3. paipharma.com [paipharma.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. Nortriptyline | C<sub>19</sub>H<sub>21</sub>N | CID 4543 - PubChem [pubchem.ncbi.nlm.nih.gov]
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